

solubility issues with 5,7-Dihydroxy-4-methylcoumarin in aqueous solutions

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: 5,7-Dihydroxy-4-methylcoumarin

CAS No.: 2107-76-8

Cat. No.: S621822

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Understanding the Solubility Problem

5,7-Dihydroxy-4-methylcoumarin is a solid powder with limited solubility in water [1]. The primary strategy for creating stock solutions for research is to use a high-quality organic solvent like DMSO, which can achieve concentrations of **130.09 mM (25 mg/mL)** [1].

The table below summarizes the key physical and solubility characteristics of the compound:

Property	Specification / Value
Molecular Formula	C ₁₀ H ₈ O ₄ [1] [2]
Molecular Weight	192.17 g/mol [1] [2]
Appearance	Light yellow to yellow / Buff color amorphous powder [1] [2]
Melting Point	293-300 °C [2]
Recommended Storage	0-8°C, protect from light [1] [2]
Solubility in DMSO	25 mg/mL (130.09 mM) [1]

Property	Specification / Value
Aqueous Solubility	Low [1]

Troubleshooting Guide & Experimental Protocols

Here are answers to common questions and detailed protocols for preparing working solutions.

Why is my 5,7-Dihydroxy-4-methylcoumarin not dissolving in my aqueous buffer?

This compound has low inherent solubility in water [1]. Direct dissolution in pure aqueous buffers is not feasible. The standard laboratory practice is to first dissolve it in a minimal volume of DMSO to create a concentrated stock solution, which is then diluted into your aqueous buffer (e.g., phosphate-buffered saline or cell culture medium) to the desired final concentration. The final DMSO concentration should be kept as low as possible (typically below 1%) to avoid cytotoxic effects or interference with your biological assays.

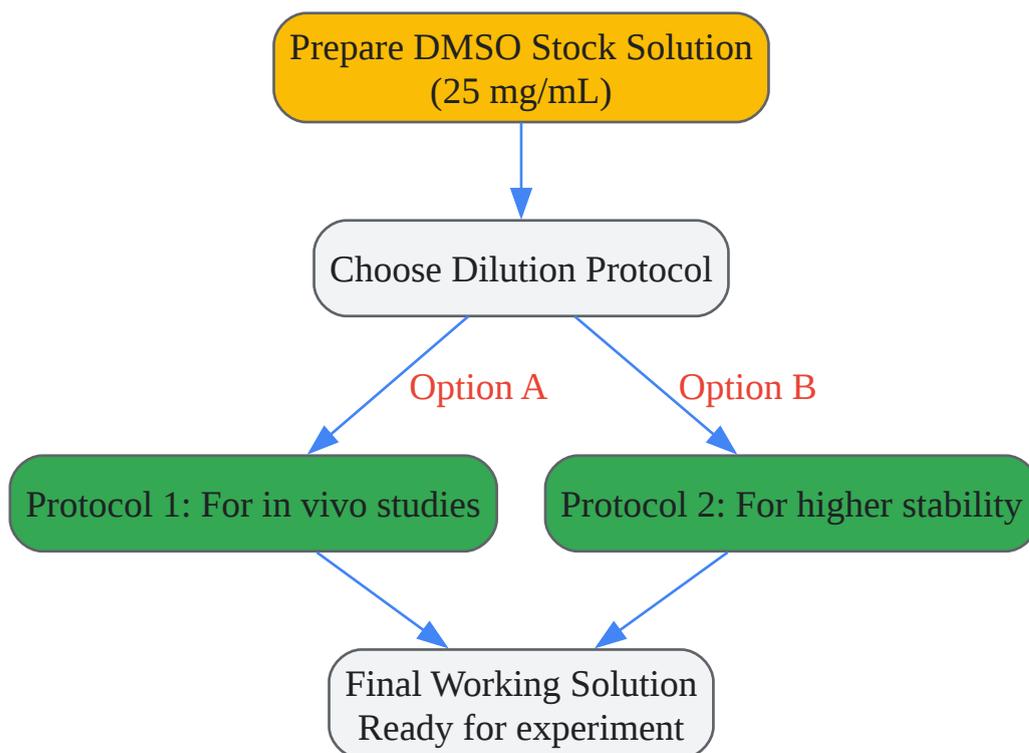
What is the best way to prepare a stock solution?

For a stable, long-term stock solution, follow this protocol [1]:

- **Calculation:** Calculate the mass of compound needed for your desired concentration and volume. For example, to prepare 1 mL of a 25 mg/mL stock solution, you need 25 mg of solid compound.
- **Weighing:** Carefully weigh the compound in a clean vial.
- **Dissolution:** Add the appropriate volume of **DMSO** to the vial. The solution can be gently warmed and sonicated to aid in dissolving the powder completely.
- **Aliquoting and Storage:** Aliquot the clear solution into smaller tubes to avoid repeated freeze-thaw cycles. Store the aliquots at **-80°C** for up to 6 months or **-20°C** for up to 1 month, protected from light.

How do I create a stable solution for my cell-based assay?

If you need to treat cells with the compound, you must first dilute your DMSO stock solution into an aqueous-based solution. Below is a workflow for preparing a typical working solution, followed by two validated dilution protocols [1].



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The two recommended methods for creating a ready-to-use solution from your DMSO stock are [1]:

Protocol 1: PEG300 + Tween-80 + Saline

- **Formula:** 10% DMSO + 40% PEG300 + 5% Tween-80 + 45% Saline.
- **Procedure:** To prepare 1 mL, add 100 μ L of DMSO stock (25 mg/mL) to 400 μ L PEG300 and mix. Then add 50 μ L Tween-80 and mix. Finally, add 450 μ L of Saline (0.9% NaCl) and mix thoroughly.
- **Result:** Yields a clear solution of ≥ 2.5 mg/mL.

Protocol 2: SBE- β -CD in Saline

- **Formula:** 10% DMSO + 90% (20% SBE- β -CD in Saline).
- **Procedure:** To prepare 1 mL, add 100 μ L of DMSO stock (25 mg/mL) to 900 μ L of 20% SBE- β -CD in Saline and mix evenly.
- **Preparation of 20% SBE- β -CD:** Dissolve 2 g of SBE- β -CD powder in 10 mL of Saline.
- **Result:** Yields a clear solution of ≥ 2.5 mg/mL.

Key Considerations for Your Experiments

- **Solvent Control:** Always include a vehicle control group in your experiments. This group should be treated with the same concentration of DMSO and excipients (PEG300, Tween-80, etc.) as your test groups, but without the active compound. This is essential to rule out any effects caused by the solvents themselves.
- **Solution Stability:** While the stock solution in DMSO is stable for months when stored properly, the aqueous working solutions should be prepared freshly and used on the same day to ensure stability and accurate dosing [1].
- **Handling:** The compound should be handled with appropriate personal protective equipment (PPE) in a well-ventilated area, such as a fume hood. Refer to the Safety Data Sheet (SDS) for comprehensive handling and disposal information [2].

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References

1. 5,7-Dihydroxy-4-methylcoumarin | Antibacterial Agent [medchemexpress.com]

2. 5,7-Dihydroxy-4-methylcoumarin [chemimpex.com]

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